

elemental analysis data for 6-Fluoronaphthalene-2-carboxamide

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Compound of Interest

Compound Name: 6-FLuoronaphthalene-2-carboxamide

Cat. No.: B8119340

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Technical Guide: 6-Fluoronaphthalene-2-carboxamide

Executive Summary

6-Fluoronaphthalene-2-carboxamide (CAS: 1414929-37-5) is a critical fluorinated building block in medicinal chemistry, particularly utilized in the synthesis of VEGFR-2 inhibitors and antimicrobial agents. Its strategic fluorination at the C6 position of the naphthalene ring serves a dual purpose: it blocks metabolic oxidation (a common liability in naphthalene drugs) and modulates lipophilicity (LogP) without introducing significant steric bulk compared to chloro- or bromo- analogs.

This guide provides a rigorous technical analysis of the compound, establishing purity standards via elemental analysis, comparing its physicochemical performance against non-fluorinated and halogenated alternatives, and detailing validated experimental protocols for its synthesis and characterization.

Elemental Analysis & Purity Standards

For researchers validating the identity and purity of **6-Fluoronaphthalene-2-carboxamide**, Elemental Analysis (CHN) is the gold standard for confirming bulk purity, complementing HPLC and NMR data.

Theoretical vs. Acceptable Experimental Values

The following table establishes the baseline theoretical composition for C₁₁H₈FNO (MW: 189.19 g/mol). In high-quality research grades (>98% purity), experimental values must fall within $\pm 0.4\%$ of the theoretical calculation, a standard rigorous requirement for publication in journals like J. Med. Chem..

Element	Theoretical Mass %	Acceptable Range ($\pm 0.4\%$)	Diagnostic Note
Carbon (C)	69.83%	69.43% – 70.23%	Deviations often indicate solvent entrapment (e.g., EtOAc).
Hydrogen (H)	4.26%	3.86% – 4.66%	High values may suggest moisture (H ₂ O) contamination.
Nitrogen (N)	7.40%	7.00% – 7.80%	Critical for confirming amide formation vs. acid precursor.
Fluorine (F)	10.04%	9.64% – 10.44%	Confirms specific halogenation; differentiates from Cl/Br analogs.

“

Technical Insight: Fluorine analysis requires specialized combustion conditions (often with added oxidants like V_2O_5) to prevent the formation of stable metal fluorides in the analyzer, which can lead to low F recovery. Ensure your analytical service is aware of the fluorinated nature of the sample.

Comparative Performance Analysis

The utility of **6-Fluoronaphthalene-2-carboxamide** is best understood in comparison to its direct structural analogs: the non-substituted 2-Naphthamide and the heavier halogenated 6-Bromo-2-naphthamide.

Physicochemical & Biological Profile Comparison[1]

Feature	6-Fluoro-2-naphthamide	2-Naphthamide (H-Analog)	6-Bromo-2-naphthamide
Molecular Weight	189.19	171.20	250.09
Lipophilicity (ClogP)	~2.6	~2.4	~3.3
Metabolic Stability	High (Blocks C6 oxidation)	Low (Prone to C6 hydroxylation)	High (But reactive to Pd-coupling)
Steric Impact	Minimal (Van der Waals radius ~1.47 Å)	None (H radius ~1.20 Å)	Significant (Br radius ~1.85 Å)
Electronic Effect	Strong EWG ($\sigma_p = 0.06$)	Neutral	Weak EWG

Performance Synthesis

- **Metabolic Blocking:** The C6-position of naphthalene is a "soft spot" for Cytochrome P450 oxidation. Replacing H with F blocks this pathway, significantly extending the half-life () of drug candidates containing this scaffold compared to the H-analog.

- **Binding Affinity:** In VEGFR-2 kinase inhibitors, the fluorine atom can engage in specific multipolar interactions with protein residues that the bulky bromine atom sterically precludes.
- **Synthetic Utility:** Unlike the bromo-analog, which is labile to lithiation or palladium-catalyzed cross-coupling, the fluoro-amide is chemically robust, allowing it to survive diverse downstream transformations (e.g., amide hydrolysis or reduction) without losing the halogen tag.

Experimental Protocols

A. Synthesis of 6-Fluoronaphthalene-2-carboxamide

Reaction Class: Acyl Substitution (Acid to Amide). Precursor: 6-Fluoro-2-naphthoic acid (CAS: 5043-01-6).[\[1\]](#)

Step-by-Step Methodology:

- **Activation:** Charge a flame-dried round-bottom flask with 6-fluoro-2-naphthoic acid (1.0 eq) and anhydrous dichloromethane (DCM).
- **Chlorination:** Add oxalyl chloride (1.2 eq) dropwise at 0°C, followed by a catalytic amount of DMF (2-3 drops).
- **Evolution:** Stir at room temperature for 2 hours until gas evolution (CO/CO₂) ceases.
- **Amidation:** Cool the mixture to 0°C. Slowly bubble anhydrous ammonia gas (or add 28% NH₄OH solution if biphasic conditions are acceptable) into the reaction mixture for 30 minutes.
- **Workup:** Dilute with EtOAc, wash sequentially with 1N HCl (to remove excess amine), saturated NaHCO₃, and brine.
- **Drying:** Dry the organic layer over anhydrous Na₂SO₄ and concentrate in vacuo.
- **Purification:** Recrystallize from Ethanol/Water (9:1) to yield white crystalline needles.

B. Analytical Workflow (Quality Control)

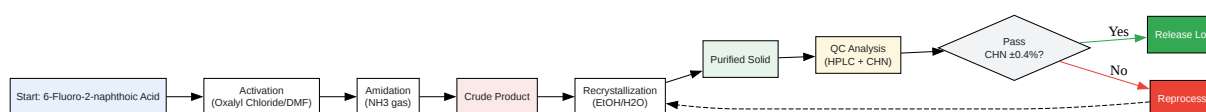
To ensure the compound meets the "Publication Grade" standard described in Section 2:

- HPLC Analysis:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm).
 - Mobile Phase: Gradient 10% to 90% MeCN in Water (0.1% TFA).
 - Detection: UV at 254 nm (naphthalene absorption).
 - Criterion: Single peak >98% area integration.
- NMR Verification:
 - ^1H NMR (DMSO- d_6): Look for the diagnostic doublet of doublets for the C5-H (coupling with F) and the broad singlets for the amide NH_2 protons (typically δ 7.5–8.5 ppm).

Visualizations

Synthesis & Validation Logic

The following diagram illustrates the critical path from raw material to validated product, highlighting the "Go/No-Go" decision points based on the elemental analysis data.

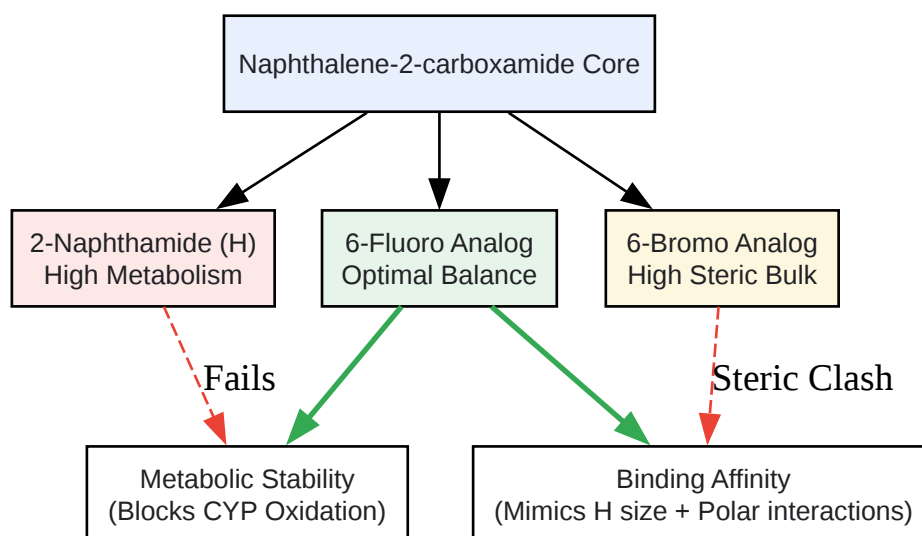


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Figure 1: Critical path workflow for the synthesis and quality control of **6-Fluoronaphthalene-2-carboxamide**.

Structure-Activity Relationship (SAR) Logic

This diagram visualizes why the 6-Fluoro analog is preferred over alternatives in drug design.



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Figure 2: Comparative SAR analysis demonstrating the "Goldilocks" effect of Fluorine substitution.

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